

A Comprehensive Technical Review of the FOLFIRINOX Chemotherapy Regimen

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Compound of Interest

Compound Name: Folenox

Cat. No.: B16111289

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

FOLFIRINOX is a combination chemotherapy regimen that has become a standard of care for certain types of cancer, most notably pancreatic adenocarcinoma. The acronym FOLFIRINOX is derived from the names of the four drugs that comprise the regimen: FOLinic acid (leucovorin), Fluorouracil (5-FU), IRINotecan, and OXaliplatin. This technical guide provides a comprehensive review of the existing literature on FOLFIRINOX, with a focus on its clinical efficacy, mechanism of action, and the experimental protocols used in its evaluation.

Mechanism of Action

The efficacy of the FOLFIRINOX regimen stems from the synergistic and multi-faceted attack on cancer cells by its constituent drugs. Each component targets a different aspect of cell division and survival, leading to a potent anti-tumor effect.

- 5-Fluorouracil (5-FU): A pyrimidine analog that acts as an antimetabolite. Its active metabolites inhibit thymidylate synthase, an enzyme crucial for the synthesis of thymidine, a necessary component of DNA. This leads to a "thymineless death" in rapidly dividing cancer

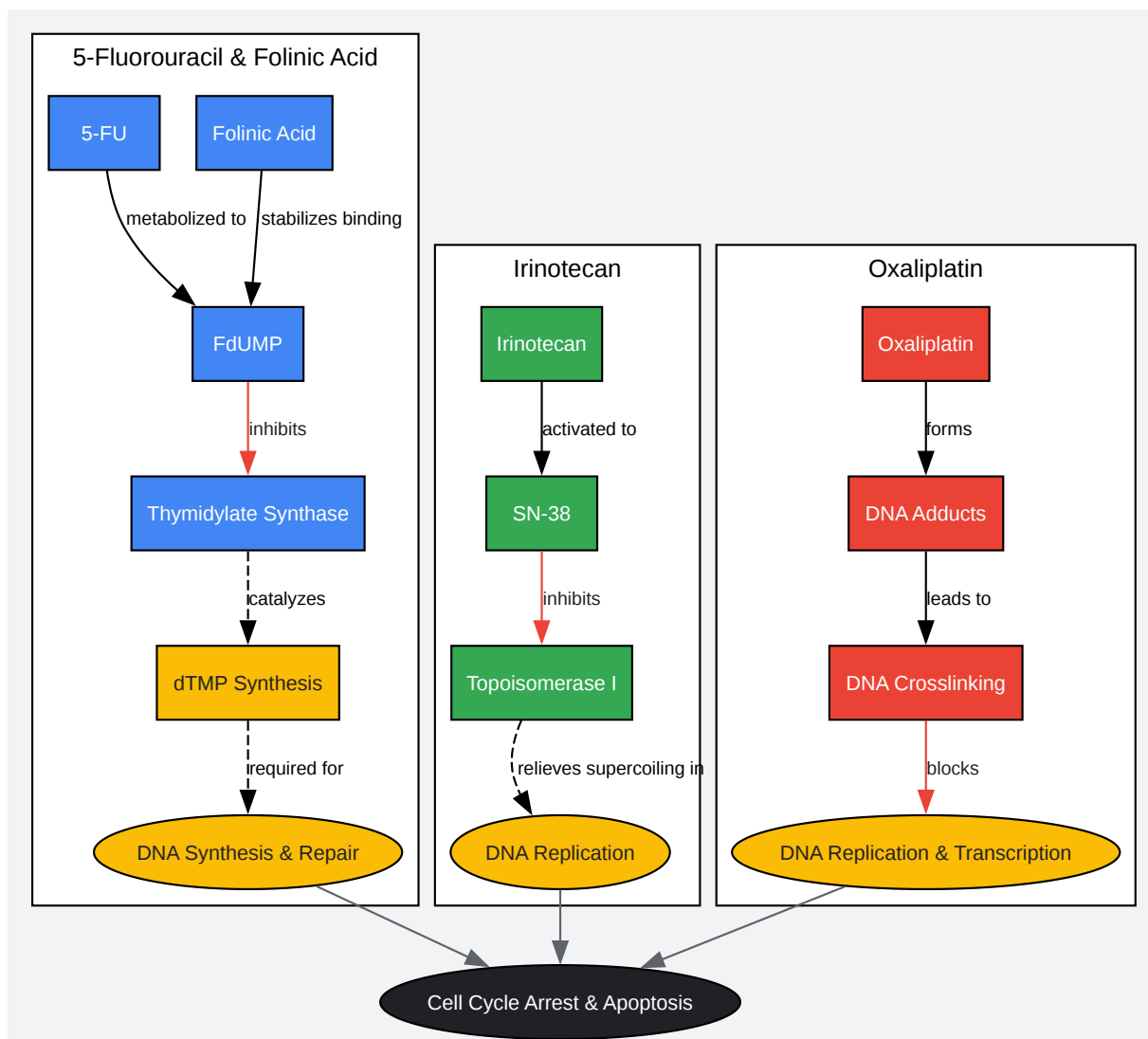
cells. 5-FU can also be incorporated into both DNA and RNA, further disrupting their normal functions. Folinic acid is administered with 5-FU to enhance its inhibitory effect on thymidylate synthase.

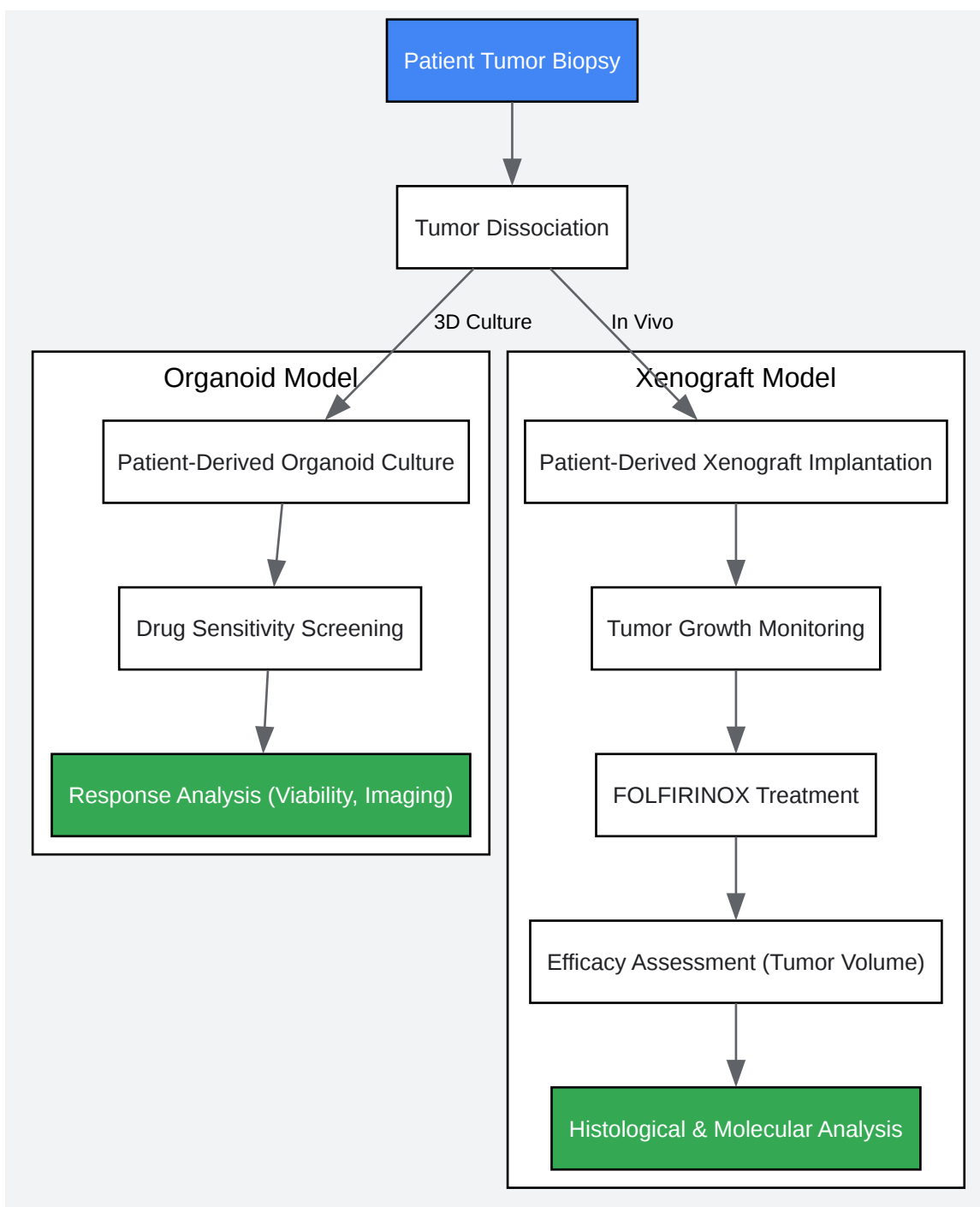
- **Irinotecan:** A topoisomerase I inhibitor. Its active metabolite, SN-38, binds to the DNA-topoisomerase I complex, preventing the re-ligation of single-strand breaks. This leads to the accumulation of DNA damage, particularly during DNA replication, ultimately triggering apoptosis.
- **Oxaliplatin:** A platinum-based chemotherapy drug. It forms covalent bonds with DNA, creating both intra- and inter-strand crosslinks. These crosslinks physically obstruct DNA replication and transcription, leading to cell cycle arrest and apoptosis.

The combined action of these drugs creates a formidable challenge to the survival of cancer cells by simultaneously disrupting DNA synthesis, repair, and replication.

Signaling Pathways

The following diagram illustrates the key cellular pathways targeted by the components of the FOLFIRINOX regimen.





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